

# A Comparative Analysis of Calcium Pangamate and Scientifically-Validated Ergogenic Aids

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The pursuit of enhanced physical performance has led to the investigation of numerous substances known as ergogenic aids. While some, like creatine monohydrate and caffeine, have been rigorously studied and validated, others remain on the periphery of scientific acceptance. This guide provides an objective comparison of the purported ergogenic aid, calcium pangamate (also known as "Vitamin B15"), with several well-established alternatives. The comparison is based on available experimental data, mechanisms of action, and the quality of scientific evidence.

# **Calcium Pangamate ("Vitamin B15")**

Calcium pangamate is a controversial substance with a history of unsubstantiated health and performance claims. It is not a recognized vitamin, and its chemical composition is not consistently defined, with commercial preparations varying widely in their ingredients.[1] The Food and Drug Administration (FDA) does not recognize it as a legitimate dietary supplement and has identified some formulations as unsafe food additives containing potentially mutagenic compounds.[1]

## **Purported Mechanism of Action**

The proposed, but not scientifically validated, mechanisms of action for **calcium pangamate** are derived from historical, primarily Russian, literature from the mid-20th century.[2][3] These claims suggest it may act as a methyl donor in cellular metabolism and improve tissue

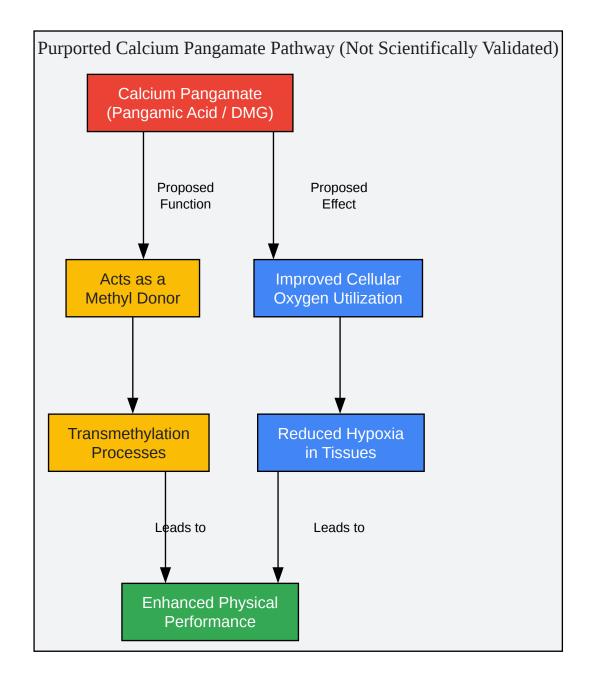




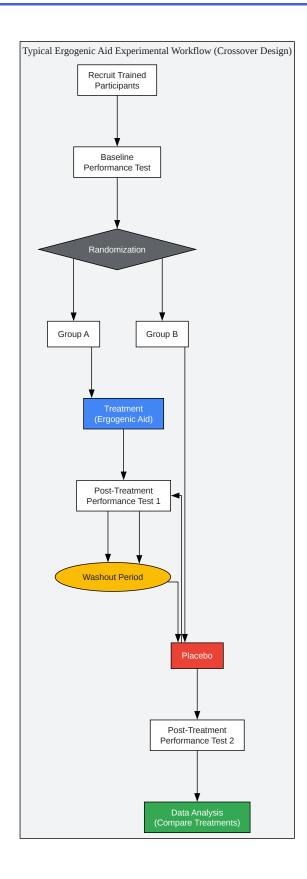


oxygenation, thereby reducing hypoxia during strenuous exercise.[2][3] However, these proposed pathways lack substantiation in modern, peer-reviewed scientific research.

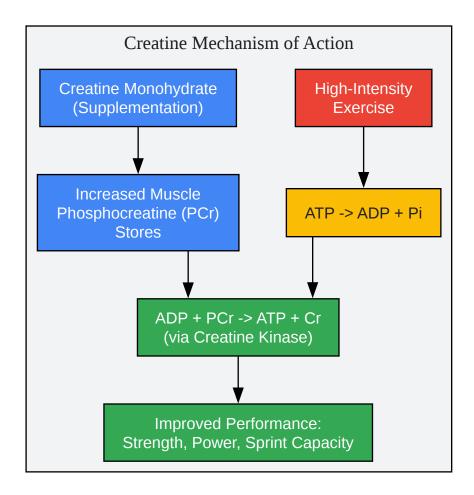




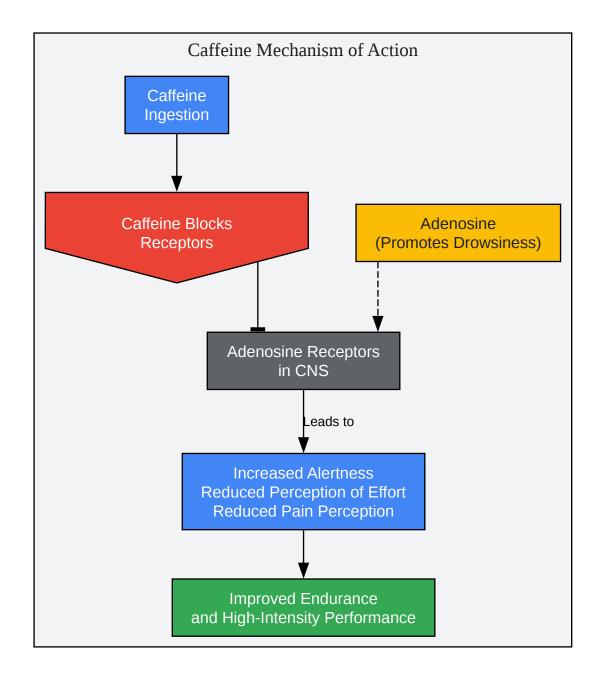




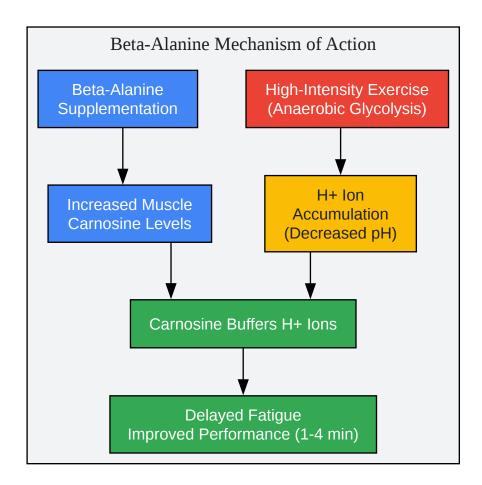




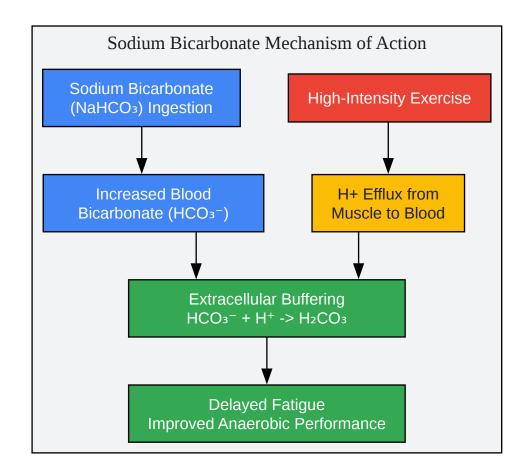




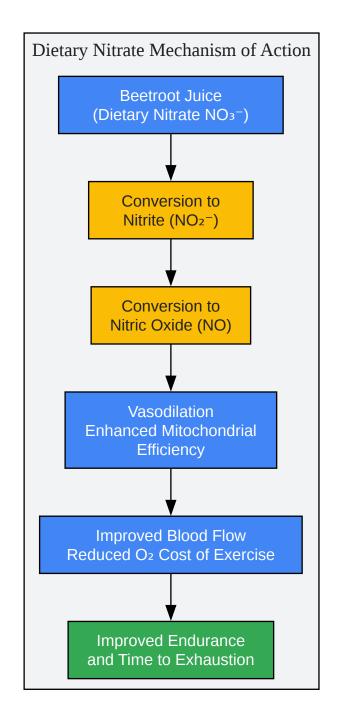












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